

Tripolin A compared to VX-680 Aurora inhibitor

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Compound Focus: Tripolin A

CAS No.: 128943-03-3

Cat. No.: S005885

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Profile of Tripolin A

Tripolin A is a novel small-molecule inhibitor identified for its action against Aurora A kinase. The following table summarizes its key characteristics based on the research [1] [2]:

Attribute	Description for Tripolin A
Discovery	Identified from a library of 105 ATP-analogue compounds [1] [2].
Mode of Inhibition	Non-ATP competitive (IC ₅₀ unaffected by increasing ATP concentrations) [1] [2].
In Vitro IC ₅₀ (Aurora A)	1.5 μ M [1] [2].
Selectivity (In Vitro)	IC ₅₀ for Aurora B is 7.0 μ M. Shows activity against other kinases (EGFR, KDR, etc.) [1] [2].
In Vivo Activity	Reduces levels of active, spindle-bound Aurora A (pT288) in HeLa cells [1] [2].
Cellular Effects	Induces mitotic spindle defects, spindle pole abnormalities, and affects centrosome integrity [1] [2].
Key Finding	Disrupts gradient distribution of HURP on spindle microtubules without affecting its MT binding [1] [2].

Attribute	Description for Tripolin A
Binding Affinity	$\Delta T_m = +2^\circ\text{C}$ (moderate stabilizer of Aurora A kinase) [1] [2].

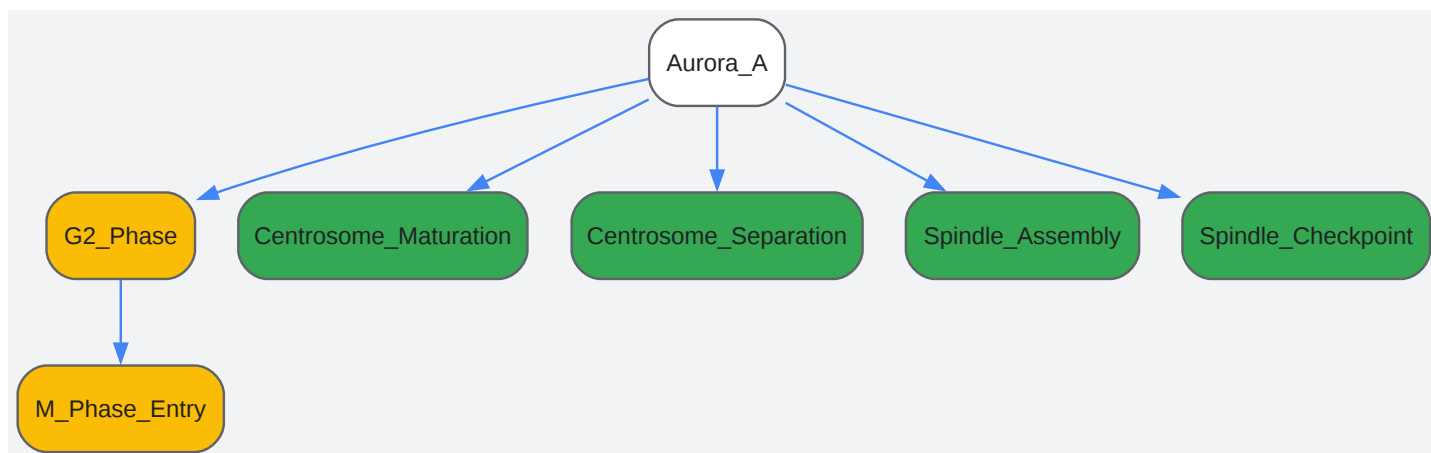
Experimental Insights into Tripolin A

The characterization of **Tripolin A** involved several key experiments that you can reference for your research protocols.

- **In Vitro Kinase Assays:** The initial screening measured the inhibition of Aurora A kinase activity. The IC_{50} was determined in the presence of varying ATP concentrations (0-400 μM) to establish the non-competitive nature of the inhibitor [1] [2].
- **Differential Scanning Fluorimetry (DSF):** This assay measured the binding affinity of **Tripolin A** to Aurora A by detecting the change in the protein's melting temperature (ΔT_m). A shift of $+2^\circ\text{C}$ indicated direct binding and stabilization of the kinase [1] [2].
- **Cell-Based Immunofluorescence:** To confirm in vivo efficacy, HeLa cells were treated with 20 μM **Tripolin A** for 5 and 24 hours. Cells were fixed and stained with antibodies against **phospho-Thr288 Aurora A** and total Aurora A to quantify the reduction of active kinase on the spindle apparatus [1] [2].
- **Analysis of Mitotic Phenotypes:** Treated cells were analyzed for functional consequences, including **spindle morphology** (visualized by α -tubulin staining), **centrosome integrity** (γ -tubulin staining), and the distribution of the Aurora A substrate **HURP** [1] [2].

The Role of Aurora A in Mitosis

To contextualize the action of Aurora inhibitors, the diagram below illustrates the key mitotic processes regulated by Aurora A kinase, which is frequently overexpressed in cancers [3].



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Aurora A Kinase in Cell Cycle Regulation. This diagram outlines the critical stages of mitosis where Aurora A kinase exerts its function, transitioning the cell from G2 phase into M phase and ensuring accurate cell division [3].

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References

1. Tripolin A, a Novel Small-Molecule Inhibitor of Aurora A ... [pmc.ncbi.nlm.nih.gov]
2. Tripolin A, a Novel Small-Molecule Inhibitor of Aurora A ... [journals.plos.org]
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